

A Comprehensive Technical Guide to the Physical Properties of tert-Butyl Cyanoacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl cyanoacetate*

Cat. No.: *B107979*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl cyanoacetate (t-BCA) is a versatile organic compound widely utilized as a key intermediate in the synthesis of a diverse range of pharmaceutical and agrochemical products. [1] Its unique chemical structure, featuring a bulky tert-butyl ester group and a reactive nitrile functional group, makes it a valuable building block in various condensation and nucleophilic substitution reactions.[1] This technical guide provides an in-depth overview of the core physical properties of **tert-butyl cyanoacetate**, complete with experimental protocols for their determination and a detailed workflow for its synthesis, to support its effective application in research and development.

Core Physical and Chemical Properties

The fundamental physical and chemical identifiers for **tert-butyl cyanoacetate** are summarized below.

| Identifier | Value | Reference |
|-------------------|---|---|
| CAS Number | 1116-98-9 | [2] [3] |
| Molecular Formula | C ₇ H ₁₁ NO ₂ | [3] |
| Molecular Weight | 141.17 g/mol | [3] |
| IUPAC Name | tert-butyl 2-cyanoacetate | [4] |
| Synonyms | Cyanoacetic Acid tert-Butyl Ester, t-Butyl Cyanoacetate | [3] |
| SMILES | <chem>CC(C)(C)OC(=O)CC#N</chem> | [4] |
| InChI Key | BFNYNEMRWHFIMR-UHFFFAOYSA-N | [4] |

Quantitative Physical Properties

A comprehensive summary of the key physical properties of **tert-butyl cyanoacetate** is presented in the following table. These properties are crucial for its handling, storage, and application in various experimental setups.

| Property | Value | Conditions | Reference |
|------------------|---|-------------|-----------|
| Appearance | Colorless to pale yellow liquid | Ambient | [1] |
| Odor | Fruity or odorless | Ambient | [1] |
| Density | 0.988 g/mL | at 20 °C | [3] |
| Boiling Point | 40-42 °C | at 0.1 mmHg | [3] |
| 67-68 °C | at 1.5 mmHg | [5] | |
| Flash Point | 91 °C | Closed Cup | [6] |
| Refractive Index | 1.420 | at 20 °C | [7] |
| Solubility | Limited solubility in water; Soluble in organic solvents (e.g., ethanol, ether) | Ambient | [1] |
| Storage | 2-8°C, under inert atmosphere | - | |

Experimental Protocols

Detailed methodologies for the determination of key physical properties and the synthesis of **tert-butyl cyanoacetate** are provided below.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point of a small quantity of liquid is the capillary tube method.[8]

Apparatus:

- Thiele tube or similar heating apparatus (e.g., aluminum block)[9]
- Thermometer

- Fusion tube (small test tube)
- Capillary tube, sealed at one end[8]
- Sample of **tert-butyl cyanoacetate**
- Heat source (e.g., Bunsen burner with tripod and gauze, or heating mantle)

Procedure:

- A small amount (a few drops) of **tert-butyl cyanoacetate** is placed into the fusion tube.[9]
- The capillary tube, with its sealed end facing upwards, is placed inside the fusion tube containing the sample.[8]
- The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- The apparatus is heated slowly and gently.[9]
- As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[9]
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density (Pycnometer or Graduated Cylinder Method)

Density is a fundamental physical property defined as the mass of a substance per unit volume.[10]

Apparatus:

- Pycnometer (density bottle) or a graduated cylinder[10]
- Analytical balance
- Thermometer
- Sample of **tert-butyl cyanoacetate**

Procedure:

- The mass of a clean, dry pycnometer or 10-mL graduated cylinder is accurately measured using an analytical balance.[11]
- The container is filled with a known volume of **tert-butyl cyanoacetate**. If using a graduated cylinder, the volume is read from the bottom of the meniscus.[10][11]
- The combined mass of the container and the liquid is measured.[11]
- The temperature of the liquid is recorded.
- The density (ρ) is calculated using the formula: $\rho = (\text{mass of liquid}) / (\text{volume of liquid})$ where the mass of the liquid is the combined mass minus the mass of the empty container.[10]
- For higher accuracy, the procedure should be repeated, and the average density calculated. [10]

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

- Dropper
- Sample of **tert-butyl cyanoacetate**
- Solvent for cleaning (e.g., ethanol or acetone)
- Soft tissue paper

Procedure:

- The refractometer is calibrated using a standard sample with a known refractive index (e.g., distilled water).
- The prism of the refractometer is cleaned with a suitable solvent and dried with a soft tissue.
- A few drops of **tert-butyl cyanoacetate** are placed on the surface of the prism using a dropper.
- The prism is closed and the light source is switched on.
- The adjustment knob is used to bring the boundary line between the light and dark fields into the center of the crosshairs seen through the eyepiece.
- The refractive index is read directly from the instrument's scale.
- The temperature at which the measurement is taken should be controlled and recorded, as the refractive index is temperature-dependent.

Synthesis of tert-Butyl Cyanoacetate

tert-Butyl cyanoacetate can be synthesized via several routes, including the direct esterification of cyanoacetic acid with tert-butanol.^{[12][13]}

Materials:

- Cyanoacetic acid
- tert-Butanol

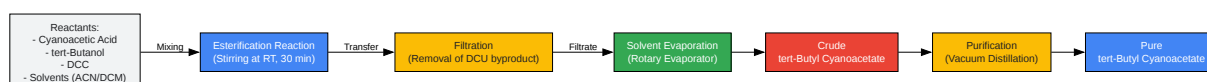
- N,N'-Dicyclohexylcarbodiimide (DCC)
- Dichloromethane (DCM)
- Acetonitrile
- Celite

Procedure:

- Cyanoacetic acid (1.0 eq) is suspended in acetonitrile.[13]
- tert-Butanol (1.25 eq) is added to the suspension.[13]
- A solution of DCC (1.1 eq) in dichloromethane is added to the reaction mixture while stirring at room temperature.[13]
- The reaction mixture is stirred for approximately 30 minutes.[13]
- The mixture is then filtered through Celite to remove the precipitated dicyclohexylurea.[13]
- The solvents are removed from the filtrate by evaporation under reduced pressure to yield the crude **tert-butyl cyanoacetate** product.[13]
- Further purification can be achieved by vacuum distillation.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **tert-butyl cyanoacetate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **tert-butyl cyanoacetate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1116-98-9: tert-Butyl cyanoacetate | CymitQuimica [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. chemwhat.com [chemwhat.com]
- 4. tert-Butyl cyanoacetate | C₇H₁₁NO₂ | CID 70693 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. One Synthetic Approach of t-Butyl cyanoacetate - Chempedia - LookChem [lookchem.com]
- 6. tert-Butyl cyanoacetate | 1116-98-9 [chemicalbook.com]
- 7. 氰乙酸叔丁酯 ≥97.0% (GC) | Sigma-Aldrich [sigmaaldrich.com]
- 8. byjus.com [byjus.com]
- 9. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 10. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. Page loading... [guidechem.com]
- 13. tert-Butyl cyanoacetate synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of tert-Butyl Cyanoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107979#tert-butyl-cyanoacetate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com